

# A Technical Guide to the Spectroscopic Properties of Azo Fuchsine (Acid Violet 14)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azo fuchsine

Cat. No.: B1206504

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known spectroscopic properties of **Azo fuchsine**, also identified as Acid Violet 14 and C.I. 17080. Due to the limited availability of specific quantitative data in the public domain, this document synthesizes the existing information and presents a generalized experimental framework for its characterization.

## Core Spectroscopic Data

**Azo fuchsine** is a single azo class dye with the molecular formula  $C_{25}H_{21}N_4NaO_7S_2$  and a molecular weight of 576.58 g/mol [1]. It presents as a red-light purple compound[1]. While detailed spectroscopic data across a range of solvents is not readily available, the absorption maximum in an aqueous solution has been reported.

Property	Data	Solvent/Conditions
Common Name	Azo fuchsine, Acid Violet 14	-
C.I. Name	17080	-
Molecular Formula	C <sub>25</sub> H <sub>21</sub> N <sub>4</sub> NaO <sub>7</sub> S <sub>2</sub>	-
Molecular Weight	576.58 g/mol	-
Absorption Maximum (λ <sub>max</sub> )	540 nm	Aqueous Solution
Molar Absorptivity (ε)	Data not available	-
Solubility	Soluble in water (red solution), slightly soluble in ethanol and acetone	-
Color in Strong Acid	Dark green light for red, diluted red for blue-ray in concentrated H <sub>2</sub> SO <sub>4</sub>	-
Color in Strong Base	Light red in 10% NaOH solution	-

## Experimental Protocols: Determination of Spectroscopic Properties

The following provides a detailed methodology for the characterization of the spectroscopic properties of **Azo fuchsine**, based on standard practices for azo dyes.

### Sample Preparation

- **Stock Solution:** Prepare a stock solution of **Azo fuchsine** of a known concentration (e.g., 1 mg/mL or 1 mM) in a suitable solvent. Given its solubility, deionized water is a primary choice. For studies in other solvents, ethanol or acetone can be used, though solubility is limited[1]. Sonication may be required to aid dissolution.
- **Working Solutions:** Prepare a series of dilutions from the stock solution to be used for absorbance measurements. The concentration range should be chosen to ensure that the

absorbance values fall within the linear range of the spectrophotometer (typically 0.1 to 1.0).

## UV-Visible Spectrophotometry

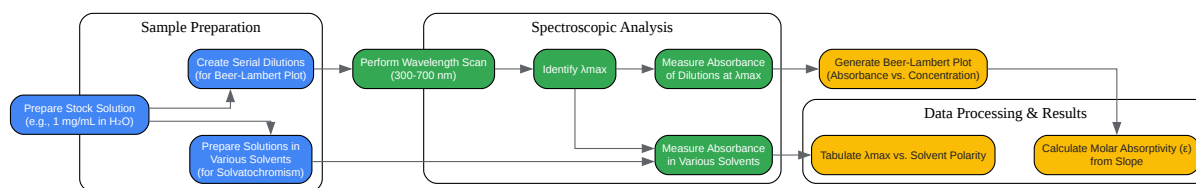
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is recommended.
- **Wavelength Scan:** To determine the absorption maximum ( $\lambda_{\text{max}}$ ), scan a solution of **Azo fuchsine** across a wavelength range of at least 300-700 nm. The peak absorbance will identify the  $\lambda_{\text{max}}$ . For Basic Violet 14, the reported  $\lambda_{\text{max}}$  in water is 540 nm[2].
- **Absorbance Measurements:** For quantitative analysis, measure the absorbance of the prepared working solutions at the determined  $\lambda_{\text{max}}$ .
- **Solvent Effects (Solvatochromism):** To investigate the effect of solvent polarity on the absorption spectrum, prepare solutions of **Azo fuchsine** in a range of solvents with varying polarities (e.g., water, ethanol, methanol, DMSO, acetone, etc.). Record the absorption spectrum in each solvent to observe any shifts in the  $\lambda_{\text{max}}$ .

## Determination of Molar Absorptivity ( $\epsilon$ )

- **Beer-Lambert Law Plot:** Using the absorbance measurements from the series of dilutions at the  $\lambda_{\text{max}}$ , create a Beer-Lambert Law plot with absorbance on the y-axis and concentration (in mol/L) on the x-axis.
- **Calculation:** The molar absorptivity ( $\epsilon$ ) is determined from the slope of the resulting linear plot, according to the Beer-Lambert Law ( $A = \epsilon bc$ ), where  $A$  is absorbance,  $b$  is the path length of the cuvette (typically 1 cm), and  $c$  is the concentration.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the key spectroscopic properties of **Azo fuchsine**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the absorption maxima and molar absorptivity of **Azo fuchsine**.

## Signaling Pathways

Based on available literature, there is no evidence to suggest the involvement of **Azo fuchsine** in specific biological signaling pathways. As a synthetic dye, its primary interactions are with substrates for coloration rather than specific biological receptors or signaling molecules.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Removal of Basic Violet 14 from aqueous solution using sulphuric acid activated materials - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Properties of Azo Fuchsine (Acid Violet 14)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206504#spectroscopic-properties-and-absorption-maxima-of-azo-fuchsine]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)